

Physical properties of cyclohexene oxide (boiling point, density)

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Compound of Interest

Compound Name: Cyclohexene oxide

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An In-depth Technical Guide to the Physical Properties of Cyclohexene Oxide

For researchers, scientists, and professionals engaged in drug development and chemical synthesis, a thorough understanding of the physical properties of reagents is paramount. This technical guide provides a detailed overview of the key physical characteristics of **cyclohexene oxide**, specifically its boiling point and density. The information herein is compiled from verified sources and presented with clarity to support laboratory and research applications.

Quantitative Physical Properties

The boiling point and density are critical parameters for the handling, purification, and reaction setup involving **cyclohexene oxide**. These properties are summarized in the table below.

Physical Property	Value	Conditions
Boiling Point	129-130 °C	At standard atmospheric pressure.[1][2][3][4][5][6][7]
Density	0.97 g/mL	At 25 °C.[3][4][6]
0.9700 g/mL	Not specified.[1]	
0.972 g/mL	Not specified.[2]	
0.967 g/mL	At 25 °C referenced to water at 4 °C.[7]	

Experimental Protocols for Property Determination

Accurate determination of physical properties is essential for compound verification and purity assessment. The following sections detail standard experimental methodologies for measuring the boiling point and density of a liquid such as **cyclohexene oxide**.

Boiling Point Determination

The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure.^[8]^[9]

1. Thiele Tube Method

This method is advantageous for its use of small sample volumes (less than 0.5 mL).^[10]

- Apparatus: Thiele tube, thermometer, small test tube, capillary tube (sealed at one end), heating oil (mineral oil or paraffin oil), and a heat source.
- Procedure:
 - A small amount of **cyclohexene oxide** is placed into the small test tube.
 - A capillary tube, with its open end downwards, is placed inside the test tube containing the sample.
 - The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
 - This assembly is placed in a Thiele tube containing heating oil.^[10]
 - The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.
 - As the temperature rises, air trapped in the capillary tube will bubble out.
 - Heating is continued until a continuous and rapid stream of bubbles emerges from the capillary tube.^[10]

- The heat source is then removed, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the bubbling stops and the liquid is drawn into the capillary tube.[10]

2. Simple Distillation Method

This method is suitable when a larger quantity of the substance is available (at least 5 mL).[8]

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, and heat source.
- Procedure:
 - The **cyclohexene oxide** sample is placed in the distillation flask.
 - The apparatus is assembled for simple distillation, with the thermometer bulb positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor.
 - The liquid is heated to a boil.
 - The temperature is recorded when it becomes constant as the vapor condenses and collects in the receiving flask. This constant temperature is the boiling point.[9]

Density Determination

Density is the mass of a substance per unit volume.

1. Method using a Graduated Cylinder and Balance

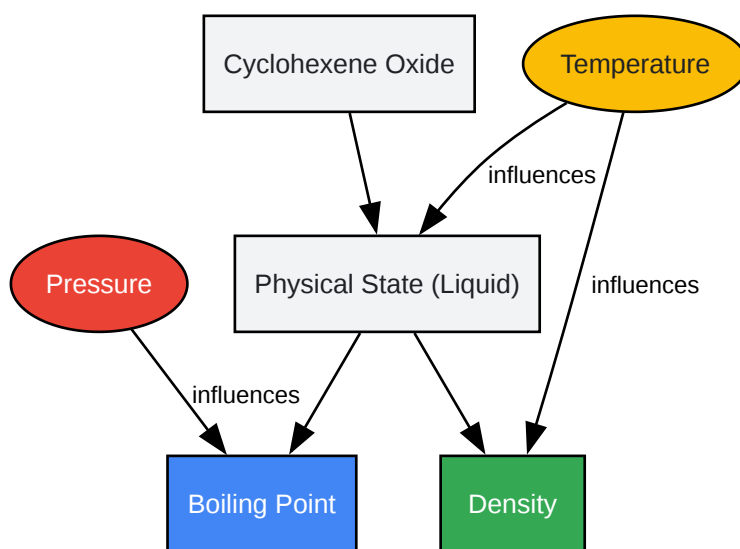
This is a straightforward method for determining the density of a liquid.

- Apparatus: Graduated cylinder, electronic balance.
- Procedure:
 - The mass of a clean, dry graduated cylinder is measured using an electronic balance.[11]

- A known volume of **cyclohexene oxide** is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus.[\[11\]](#)[\[12\]](#)
- The graduated cylinder containing the liquid is reweighed.[\[11\]](#)[\[12\]](#)
- The mass of the liquid is determined by subtracting the mass of the empty graduated cylinder from the mass of the cylinder with the liquid.[\[13\]](#)
- The density is calculated using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.[\[12\]](#)
- For improved accuracy, the procedure can be repeated with different volumes of the liquid, and the average density can be calculated.[\[11\]](#)

Logical Relationships of Physical Properties

The physical properties of a substance are interconnected and influenced by external conditions. The following diagram illustrates the fundamental relationships for **cyclohexene oxide**.



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Caption: Relationship between physical state and properties of **cyclohexene oxide**.

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- To cite this document: BenchChem. [Physical properties of cyclohexene oxide (boiling point, density)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1203930#physical-properties-of-cyclohexene-oxide-boiling-point-density]

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